

# No In Vivo Studies Found for "Tubulin polymerization-IN-64"

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Compound of Interest		
Compound Name:	Tubulin polymerization-IN-64	
Cat. No.:	B15604744	Get Quote

Initial investigations have revealed a lack of publicly available in vivo studies for a compound specifically designated as "**Tubulin polymerization-IN-64**." A comprehensive search of scientific literature and public databases did not yield any specific methodologies, quantitative data, or signaling pathway information related to the in vivo application of this particular inhibitor.

The search results did, however, provide extensive information on the general methodologies used for in vivo studies of other tubulin polymerization inhibitors. These studies typically involve the use of animal models, such as xenografts in mice, to assess the efficacy and toxicity of potential anti-cancer agents that target tubulin.

For instance, studies on the novel tubulin inhibitor OAT-449 detailed its evaluation in HT-29 (colorectal adenocarcinoma) and SK-N-MC (neuroepithelioma) xenograft models.[1] Similarly, another unnamed novel inhibitor was assessed in a 4T1 breast cancer xenograft mouse model, where its administration led to significant tumor growth inhibition.[2] These examples highlight the common practice of using tumor-bearing animal models to investigate the in vivo potential of tubulin-targeting compounds.

While no specific data exists for "**Tubulin polymerization-IN-64**," the established protocols for other compounds in this class provide a general framework for how such studies would be conducted. These protocols typically include details on the animal model, drug formulation and administration (e.g., intravenous injection), dosing regimen, and methods for monitoring tumor growth and animal well-being.[1][2]



Due to the absence of specific information for "**Tubulin polymerization-IN-64**," it is not possible to provide the requested detailed application notes, protocols, data tables, and visualizations for this specific compound. Researchers interested in the in vivo study of tubulin polymerization inhibitors may refer to the methodologies published for other compounds in this class as a starting point for their experimental design.

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## References

- 1. A New Inhibitor of Tubulin Polymerization Kills Multiple Cancer Cell Types and Reveals p21-Mediated Mechanism Determining Cell Death after Mitotic Catastrophe - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Discovery of novel tubulin polymerization inhibitor with promising antitumor activity in vivo | BioWorld [bioworld.com]
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